Real-Time Temperature Profiling of Chemical Reactions with the MCC-134

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name: MCC-134	
Cat. No.: B10825966	Get Quote

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Real-time monitoring of temperature is a critical parameter in chemical synthesis and drug development. It provides crucial insights into reaction kinetics, thermodynamics, and safety. Exothermic and endothermic reactions, characterized by the release or absorption of heat, can be effectively monitored to ensure optimal reaction conditions, prevent runaway reactions, and ensure product quality and consistency.

The Measurement Computing **MCC-134** is a 4-channel thermocouple HAT (Hardware Attached on Top) for Raspberry Pi, offering a high-resolution 24-bit analog-to-digital converter for precise temperature measurements.[1][2][3][4][5] Its support for various thermocouple types, coupled with open-source software libraries for Python and C/C++, makes it a versatile and accessible tool for laboratory automation and data acquisition.[3][6] This application note provides a detailed protocol for utilizing the **MCC-134** to generate real-time temperature profiles of both exothermic and endothermic chemical reactions.

Principles of Operation

The **MCC-134** operates by measuring the small voltage generated by a thermocouple, which is proportional to the temperature difference between the measurement junction and a reference

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junction (cold junction). The device features built-in cold-junction compensation (CJC) sensors to ensure accurate absolute temperature readings.[1][7][8][9] The 24-bit resolution allows for the detection of subtle temperature changes, which is essential for detailed kinetic and thermodynamic analysis of chemical reactions. The data is acquired and can be logged on a Raspberry Pi, enabling real-time visualization and post-reaction analysis.

Experimental Protocols

This section details the protocols for monitoring an exothermic and an endothermic reaction using the **MCC-134**.

# Hardware and Software Setup

Materials:

- Raspberry Pi (any model with a 40-pin GPIO header)

- Measurement Computing **MCC-134**

- Thermocouple (Type K recommended for general laboratory use)

- Reaction vessel (e.g., beaker, round-bottom flask)

- Magnetic stirrer and stir bar

- Chemical reagents for the chosen reaction

Software Installation:

- Install the MCC DAQ HAT Library on your Raspberry Pi by following the instructions on the official GitHub repository. This library provides the necessary functions to interact with the **MCC-134**.[6]

- Install a Python environment (e.g., Thonny, VS Code) on your Raspberry Pi for writing and executing the data acquisition script.

Experimental Workflow Diagram:
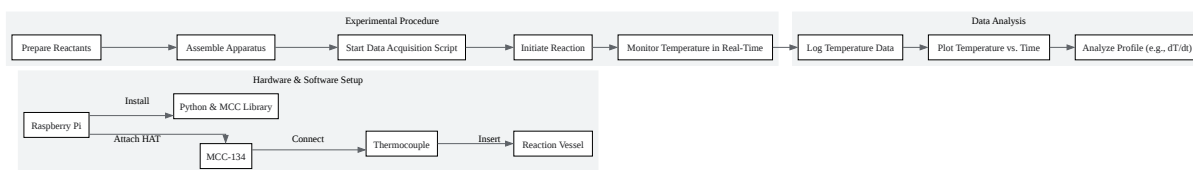
A high-level overview of the experimental workflow.

Protocol 1: Exothermic Reaction - Esterification of Acetic Anhydride with Methanol

This reaction is known to be exothermic and is a good model for studying heat evolution.

Reactants and Materials:

Reagent/Material	Quantity
Acetic Anhydride	1.0 mol
Methanol	3.0 mol
250 mL Beaker	1
Magnetic Stirrer & Stir Bar	1
K-Type Thermocouple	1
MCC-134 & Raspberry Pi Setup	1

Procedure:

- Preparation: In a well-ventilated fume hood, carefully measure and add 1.0 mol of acetic anhydride to a 250 mL beaker containing a magnetic stir bar.

- Setup: Place the beaker on a magnetic stirrer. Insert the K-type thermocouple into the beaker, ensuring the tip is submerged in the liquid but not touching the bottom or sides of the beaker. Connect the thermocouple to one of the input channels on the **MCC-134**.

- Data Acquisition:

  - Create a Python script using the mcculw library to read the temperature from the selected channel on the **MCC-134**.

  - Set the data logging interval to 1 second.

  - The script should print the temperature to the console and save it to a CSV file with a timestamp.

  - A sample Python script is provided in Appendix A.

- Initiate Reaction: Start the magnetic stirrer at a moderate speed. Begin the data acquisition script. Carefully and slowly add 3.0 mols of methanol to the beaker containing acetic anhydride.

- Monitoring: Observe the real-time temperature readings. The temperature is expected to rise as the exothermic reaction proceeds. Continue logging data until the temperature peaks and starts to decline, indicating the reaction is slowing down or has reached completion.

- Data Analysis:

  - Stop the data acquisition script.

  - Open the generated CSV file in a data analysis software (e.g., Python with pandas and matplotlib, Microsoft Excel).

  - Plot the temperature as a function of time to visualize the reaction profile.

- Calculate the maximum temperature change (ΔT) and the initial rate of temperature increase (dT/dt).

Expected Results: A significant increase in temperature will be observed upon the addition of methanol to acetic anhydride. The temperature profile will show a sharp rise, followed by a peak, and then a gradual decrease as the reaction completes and the system cools to ambient temperature.

Protocol 2: Endothermic Reaction - Reaction of Citric Acid and Sodium Bicarbonate

This reaction is a classic example of an endothermic process, absorbing heat from its surroundings and causing a decrease in temperature.[1][2][4][6]

Reactants and Materials:

Reagent/Material	Quantity
Citric Acid Solution (0.5 M)	100 mL
Sodium Bicarbonate	10 g
250 mL Beaker	1
Magnetic Stirrer & Stir Bar	1
K-Type Thermocouple	1
MCC-134 & Raspberry Pi Setup	1

Procedure:

- Preparation: Prepare 100 mL of a 0.5 M citric acid solution and place it in a 250 mL beaker with a magnetic stir bar.

- Setup: Place the beaker on a magnetic stirrer. Insert the K-type thermocouple into the citric acid solution, ensuring the tip is submerged. Connect the thermocouple to a channel on the **MCC-134**.

- Data Acquisition: Use the same Python script and setup as described in Protocol 1 to log temperature data at 1-second intervals.

- Initiate Reaction: Start the magnetic stirrer. Begin the data acquisition script. Add 10 g of sodium bicarbonate to the citric acid solution.

- Monitoring: Observe the real-time temperature readings. The temperature will decrease as the endothermic reaction proceeds. Continue logging data until the temperature reaches a minimum and starts to rise back towards ambient temperature.

- Data Analysis:

  - Stop the data acquisition script.

  - Plot the temperature as a function of time.

  - Calculate the maximum temperature decrease (ΔT) and the initial rate of temperature decrease (dT/dt).

Expected Results: A noticeable drop in temperature will be observed upon the addition of sodium bicarbonate to the citric acid solution. The temperature profile will show a rapid decrease, reach a minimum, and then gradually return to ambient temperature.
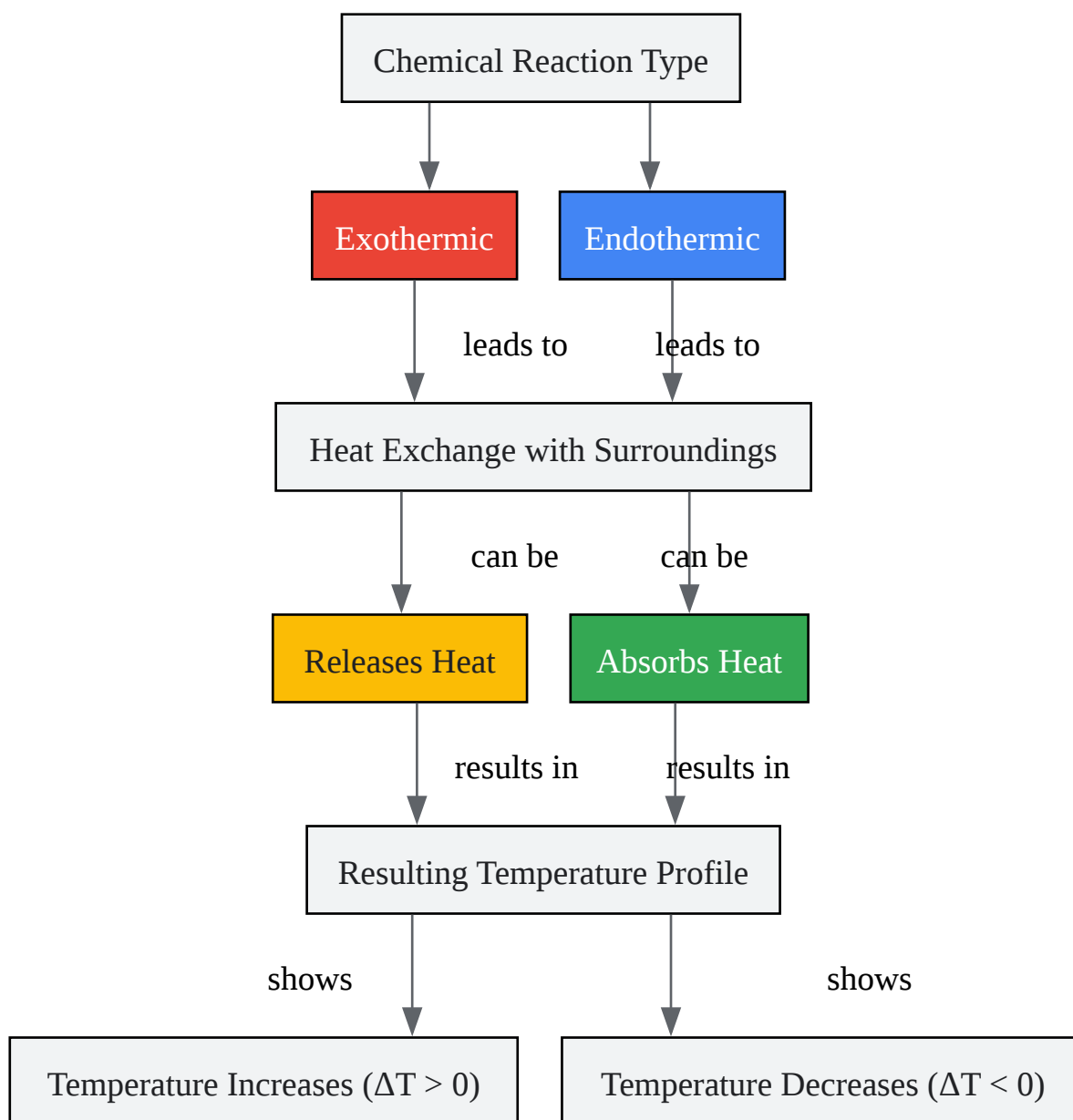
Data Presentation

Quantitative data from the experiments should be summarized in a structured table for easy comparison.

Table 1: Summary of Reaction Temperature Profile Data

Parameter	Exothermic Reaction (Esterification)	Endothermic Reaction (Citric Acid + NaHCO$_3$)
Initial Temperature (°C)	[Insert Value]	[Insert Value]
Peak/Minimum Temperature (°C)	[Insert Value]	[Insert Value]
Maximum Temperature Change (ΔT °C)	[Insert Value]	[Insert Value]
Time to Peak/Minimum (seconds)	[Insert Value]	[Insert-Value]
Initial Rate of Temp. Change (dT/dt °C/s)	[Insert Value]	[Insert Value]

Visualization of Logical Relationships

The following diagram illustrates the relationship between the type of reaction and the expected temperature profile.

Chemical Reaction Type

Exothermic → Endothermic

leads to — leads to

Heat Exchange with Surroundings

can be — can be

Releases Heat — Absorbs Heat

results in — results in

Resulting Temperature Profile

shows — shows

Temperature Increases ($\Delta T > 0$) — Temperature Decreases ($\Delta T < 0$)

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Relationship between reaction type and temperature profile.

Conclusion

The **MCC-134**, in conjunction with a Raspberry Pi, provides a powerful and cost-effective platform for the real-time temperature profiling of chemical reactions. The detailed protocols and data analysis workflows presented in this application note offer a clear guide for researchers and scientists to implement this technology in their laboratories. Accurate

temperature monitoring is essential for understanding reaction dynamics, ensuring safety, and optimizing processes in chemical synthesis and drug development.

Appendix A: Sample Python Script for Data Logging

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